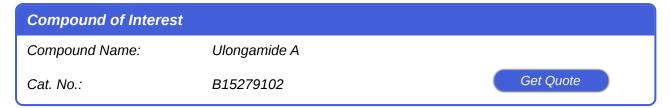


# Essential Safety & Logistical Information for Handling Ulongamide A

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Disclaimer: This document provides general guidance for handling potent research compounds. A substance-specific Safety Data Sheet (SDS) for **Ulongamide A** was not publicly available at the time of this writing. Researchers must conduct a thorough risk assessment before handling this substance and consult their institution's Environmental Health and Safety (EHS) department.

## **Personal Protective Equipment (PPE)**

When handling **Ulongamide A**, researchers should adhere to stringent safety protocols to minimize exposure. The following table summarizes the recommended personal protective equipment.

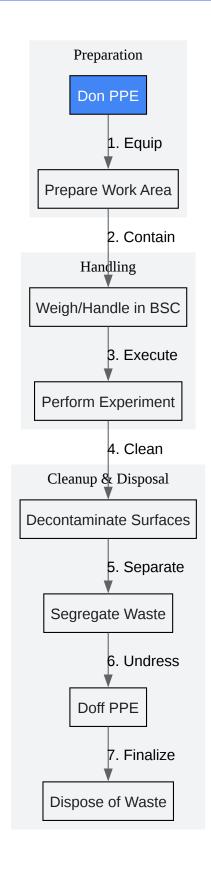


PPE Category	Item	Specification
Hand Protection	Gloves	Wear two pairs of chemotherapy-grade gloves that meet ASTM D6978 standards. Change gloves every 30 minutes or immediately if contaminated.[1]
Body Protection	Gown	A disposable, low-permeability gown with a solid front, long sleeves, and tight-fitting cuffs is required.[2]
Eye & Face Protection	Goggles & Face Shield	Use chemical splash goggles and a full-face shield, especially when there is a risk of splashes or aerosols.
Respiratory Protection	Respirator	A NIOSH-certified N95 or higher respirator is recommended, particularly when handling powders or if aerosol generation is possible.  [3] A fit test is required before use.
Foot Protection	Shoe Covers	Two pairs of shoe covers should be worn when entering a designated hazardous drug handling area and removed before exiting.[1]

## **Operational Plan: Safe Handling Workflow**

The following workflow outlines the key steps for safely handling **Ulongamide A** in a laboratory setting. This procedure is designed to protect the researcher and the environment from contamination.





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### References

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- To cite this document: BenchChem. [Essential Safety & Logistical Information for Handling Ulongamide A]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15279102#personal-protective-equipment-for-handling-ulongamide-a]

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